

# Solubility Profile of Methyl Adamantane-1-Carboxylate in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: *Methyl adamantane-1-carboxylate*

Cat. No.: *B026534*

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## Abstract

**Methyl adamantane-1-carboxylate**, an ester derivative of adamantane-1-carboxylic acid, is a key intermediate in the synthesis of various pharmacologically active compounds and advanced materials. Its solubility characteristics in organic solvents are critical for reaction kinetics, purification processes, and formulation development. This technical guide provides a comprehensive overview of the solubility of **methyl adamantane-1-carboxylate**, including its physicochemical properties and a detailed experimental protocol for the quantitative determination of its solubility. Due to the limited availability of specific quantitative solubility data in public literature, this guide also presents an inferred qualitative solubility profile based on the principles of organic chemistry and data from related adamantane derivatives.

## Introduction

Adamantane and its derivatives are of significant interest in medicinal chemistry and materials science due to their rigid, lipophilic, and three-dimensional cage structure. **Methyl adamantane-1-carboxylate** serves as a versatile building block for introducing the adamantyl moiety into larger molecules, which can enhance thermal stability, lipophilicity, and biological activity. A thorough understanding of its solubility in various organic solvents is paramount for optimizing synthetic routes, developing purification strategies, and formulating drug delivery

systems. This document aims to provide a detailed technical resource on the solubility of **methyl adamantane-1-carboxylate** for professionals in the field.

## Physicochemical Properties of Methyl Adamantane-1-Carboxylate

A summary of the key physicochemical properties of **methyl adamantane-1-carboxylate** is presented in Table 1. These properties influence its solubility behavior. The compound is a solid at room temperature and possesses a nonpolar adamantane core with a moderately polar ester group.

Table 1: Physicochemical Properties of **Methyl Adamantane-1-Carboxylate**

Property	Value	Reference(s)
CAS Number	711-01-3	[1][2]
Molecular Formula	C <sub>12</sub> H <sub>18</sub> O <sub>2</sub>	[1][3]
Molecular Weight	194.27 g/mol	[3]
Appearance	Off-white powder/solid	[1]
Melting Point	37 °C	
Boiling Point	79 °C at 1 mmHg	[2]
Density	1.13 g/cm <sup>3</sup>	[1]

## Solubility Profile

### Qualitative Solubility

While specific quantitative solubility data for **methyl adamantane-1-carboxylate** is scarce in peer-reviewed literature, a qualitative assessment can be made based on its chemical structure. The molecule consists of a large, nonpolar adamantane cage and a polar ester functional group. This amphiphilic nature suggests it will be most soluble in solvents of intermediate polarity or in nonpolar solvents that can accommodate the bulky hydrocarbon cage.

Table 2: Inferred Qualitative Solubility of **Methyl Adamantane-1-Carboxylate** in Common Organic Solvents

Solvent Class	Example Solvents	Expected Solubility	Rationale
Nonpolar Aprotic	Hexane, Toluene	Good	The large, nonpolar adamantane moiety is expected to interact favorably with nonpolar solvents.
Halogenated	Chloroform, Dichloromethane	Good	These solvents are known to be effective for a wide range of organic compounds, including those with moderate polarity.
Ethers	Diethyl ether, Tetrahydrofuran (THF)	Moderate to Good	These solvents have a moderate polarity that can solvate both the nonpolar and polar parts of the molecule.
Ketones	Acetone	Moderate	The polarity of acetone should allow for some degree of solvation of the ester group.
Esters	Ethyl Acetate	Good	"Like dissolves like" principle suggests good solubility in a solvent with a similar functional group.
Polar Aprotic	Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO)	Moderate	The high polarity of these solvents may effectively solvate the ester group, but less so the adamantane cage.

Polar Protic	Methanol, Ethanol	Poor to Moderate	The hydrogen-bonding capability of alcohols may not be as effective in solvating the bulky, nonpolar adamantane structure.
Aqueous	Water	Poor	The molecule is predominantly nonpolar and lacks significant hydrogen bonding capacity, leading to low water solubility.

## Quantitative Solubility Determination

To obtain precise solubility data, a standardized experimental protocol is necessary. The following section outlines a detailed methodology for the quantitative determination of **methyl adamantane-1-carboxylate** solubility in various organic solvents.

## Experimental Protocol for Quantitative Solubility Determination

This protocol describes the isothermal shake-flask method, a common and reliable technique for determining the solubility of a solid in a liquid.

## Materials and Equipment

- **Methyl adamantane-1-carboxylate** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance ( $\pm 0.1$  mg)
- Vials with screw caps

- Constant temperature incubator/shaker or water bath
- Syringe filters (e.g., 0.22 µm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV) or Gas Chromatography (GC) system.

## Experimental Workflow

The overall workflow for the experimental determination of solubility is depicted in the following diagram.



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Caption: Experimental workflow for solubility determination.

## Detailed Procedure

- Preparation of Supersaturated Solution:
  - Add an excess amount of **methyl adamantane-1-carboxylate** to a vial containing a known volume or mass of the desired organic solvent. The excess solid is crucial to ensure that a saturated solution is formed.
  - Seal the vial tightly to prevent solvent evaporation.
- Equilibration:
  - Place the vial in a constant temperature shaker or water bath set to the desired temperature (e.g., 25 °C).
  - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached. The time required for equilibration should be determined empirically by taking

measurements at different time points until the concentration of the solute in the solution remains constant.

- Sample Collection and Filtration:

- Once equilibrium is established, allow the vial to stand undisturbed at the constant temperature for a short period to allow the excess solid to settle.
- Carefully withdraw a sample of the supernatant using a syringe.
- Immediately filter the sample through a syringe filter into a clean, pre-weighed vial. This step is critical to remove any undissolved solid particles.

- Quantification:

- Accurately weigh the vial containing the filtered saturated solution.
- Evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature that will not cause the solute to sublime or decompose.
- Once the solvent is completely removed, re-weigh the vial containing the dry **methyl adamantan-1-carboxylate** residue.
- Alternatively, for more precise measurements, especially for low solubilities, an analytical technique such as HPLC or GC can be used. Prepare a calibration curve using standard solutions of known concentrations. Dilute the filtered saturated solution with a suitable solvent to a concentration that falls within the linear range of the calibration curve and analyze the sample.

- Solubility Calculation:

- Gravimetric Method:
  - Mass of solute = (Mass of vial + residue) - Mass of empty vial
  - Mass of solvent = (Mass of vial + solution) - (Mass of vial + residue)
  - Solubility ( g/100 g solvent) = (Mass of solute / Mass of solvent) \* 100

- Chromatographic Method:
  - Determine the concentration of the diluted solution from the calibration curve.
  - Calculate the concentration of the original saturated solution by accounting for the dilution factor.
  - Express the solubility in the desired units (e.g., mg/mL, mol/L).

## Logical Relationships in Solubility

The solubility of a compound is governed by a complex interplay of factors related to the solute and the solvent. The following diagram illustrates the key relationships influencing the solubility of **methyl adamantane-1-carboxylate**.

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